

# Corycavine CAS number and molecular formula

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## Compound of Interest

Compound Name: Corycavine

Cat. No.: B12386865

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## An In-depth Technical Guide to Corycavine

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Corycavine**, a naturally occurring isoquinoline alkaloid, has garnered interest within the scientific community for its potential pharmacological activities. This technical guide provides a comprehensive overview of its fundamental chemical properties, and available data on its mechanism of action. This document is intended to serve as a foundational resource for researchers and professionals engaged in the exploration of novel therapeutic agents.

### Chemical and Physical Properties

**Corycavine** is a well-characterized alkaloid with the following key identifiers and properties:

Property	Value	Citation
CAS Number	521-85-7	
Molecular Formula	C <sub>21</sub> H <sub>21</sub> NO <sub>5</sub>	
Molecular Weight	367.40 g/mol	
Appearance	Orthorhombic plates	
Solubility	Very slightly soluble in water; soluble in absolute alcohol and chloroform.	
Stability	Unstable to light.	

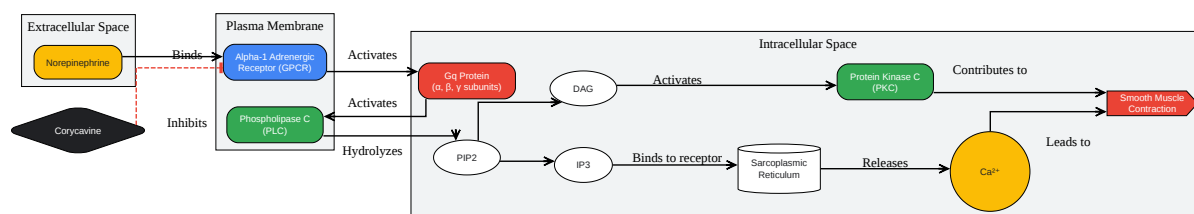
## Pharmacological Profile: Alpha-Adrenergic Antagonism

Current scientific understanding identifies **Corycavine** as an alpha-adrenoceptor antagonist. This classification places it in a class of compounds that inhibit the signaling of catecholamines, such as norepinephrine and epinephrine, at alpha-adrenergic receptors. These receptors are integral components of the sympathetic nervous system and play a crucial role in regulating various physiological processes, most notably vasoconstriction.

The alpha-1 adrenergic receptors, the primary targets for antagonists like **Corycavine**, are Gq-protein coupled receptors.[1] Activation of these receptors by endogenous agonists initiates a signaling cascade that leads to smooth muscle contraction.

## Signaling Pathway

As an alpha-adrenoceptor antagonist, **Corycavine** is presumed to interfere with the Gq-protein coupled signaling pathway. The canonical pathway for alpha-1 adrenergic receptor activation, which **Corycavine** inhibits, is detailed below.



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## References

- 1. CV Pharmacology | Alpha-Adrenoceptor Antagonists (Alpha-Blockers) [cvpharmacology.com]
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